

Apalutamide Stability and Storage: A Technical Support Guide

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Compound of Interest

Compound Name: Apalutamide

Cat. No.: B1683753

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **apalutamide** for laboratory use. It includes frequently asked questions (FAQs) and troubleshooting tips to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

General Handling and Storage

Q1: What are the recommended storage conditions for solid **apalutamide** powder?

A1: For long-term stability, solid **apalutamide** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] The compound is a white to slightly yellow, non-hygroscopic crystalline solid.^{[2][3]} For the commercial tablet form (ERLEADA®), storage at controlled room temperature (20°C to 25°C or 68°F to 77°F) is recommended, with excursions permitted between 15°C and 30°C (59°F to 86°F).^{[2][4]} It is crucial to protect it from light and moisture.

Q2: How should I store **apalutamide** once it is dissolved in a solvent?

A2: The stability of **apalutamide** in solution depends on the solvent and storage temperature. For stock solutions prepared in dimethyl sulfoxide (DMSO), it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles and store at -80°C for up to two years or at -20°C for up to one year.

Solubility and Solution Preparation

Q3: What solvents are recommended for dissolving **apalutamide**?

A3: **Apalutamide** is practically insoluble in aqueous media over a wide pH range. For laboratory use, DMSO is the most common solvent for preparing stock solutions. For in vivo studies, complex solvent systems are often required, such as a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or 10% DMSO in 90% corn oil.

Q4: I'm having trouble dissolving **apalutamide** in DMSO. What should I do?

A4: If you encounter solubility issues with **apalutamide** in DMSO, consider the following troubleshooting steps:

- Use fresh, high-purity DMSO: Moisture-absorbing DMSO can reduce the solubility of **apalutamide**.
- Apply gentle heating and sonication: Gently warming the solution and using an ultrasonic bath can aid in dissolution.
- Visually inspect for complete dissolution: Ensure no solid particles are visible before using the solution in your experiments.

Stability and Degradation

Q5: Is **apalutamide** stable under normal laboratory conditions?

A5: **Apalutamide** is generally stable under recommended storage conditions. However, it is susceptible to degradation under certain stress conditions. Forced degradation studies have shown that **apalutamide** can degrade under hydrolytic (acidic and alkaline), oxidative, photolytic, and thermal stress. It is particularly unstable in strong basic conditions (pH > 11).

Q6: What are the known degradation products of **apalutamide**?

A6: Several degradation products of **apalutamide** have been identified under forced degradation conditions. These are typically formed through hydrolysis and oxidation. In silico toxicity assessments have suggested that some of these degradation products may be toxic.

Quantitative Data Summary

Apalutamide Solid Form Storage Stability

Storage Temperature	Recommended Duration
-20°C	Up to 3 years
4°C	Up to 2 years
Room Temperature (15°C to 30°C)	Suitable for commercial tablets

Apalutamide Solution Stability (in DMSO)

Storage Temperature	Recommended Duration
-80°C	Up to 2 years
-20°C	Up to 1 year

Apalutamide Solubility

Solvent	Solubility	Notes
DMSO	50 mg/mL	Requires sonication
DMSO	95 mg/mL	Use fresh, anhydrous DMSO
Aqueous Media	Practically insoluble	
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.08 mg/mL	For in vivo use
10% DMSO, 90% corn oil	≥ 2.08 mg/mL	For in vivo use

Experimental Protocols

Protocol 1: Preparation of a 10 mM Apalutamide Stock Solution in DMSO

Materials:

- **Apalutamide** powder (Molecular Weight: 477.44 g/mol)

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh out 4.77 mg of **apalutamide** powder and place it in a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex the mixture thoroughly for 1-2 minutes.
- If the **apalutamide** is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes, or until the solution is clear. Gentle warming can also be applied if necessary.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: High-Performance Liquid Chromatography (HPLC) for Stability Assessment

This protocol is a general guideline based on published methods for assessing **apalutamide** stability.

Instrumentation and Conditions:

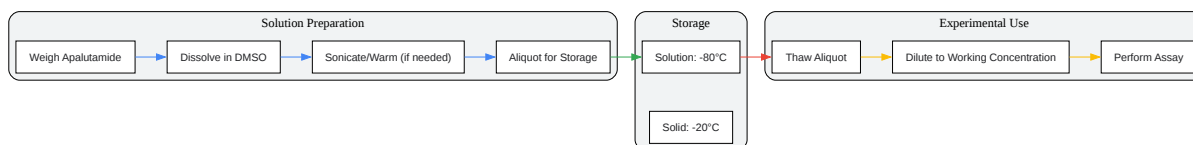
- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 µm).

- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution: A gradient from 10% B to 80% B over approximately 15 minutes, followed by a wash and re-equilibration step.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 240 nm or 270 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 45°C.

Procedure:

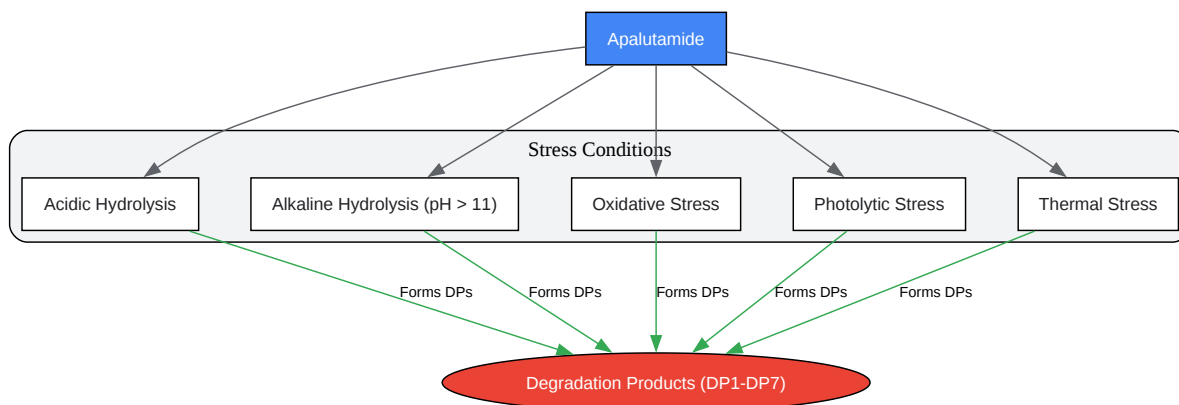
- Prepare samples of **apalutamide** that have been subjected to various stress conditions (e.g., heat, acid, base, oxidation, light).
- Prepare a control sample of **apalutamide** in the same solvent that has not been stressed.
- Dilute the samples to an appropriate concentration for HPLC analysis.
- Inject the samples onto the HPLC system.
- Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the area of the parent **apalutamide** peak.
- Quantify the degradation by comparing the peak areas of the degradation products to the initial peak area of the **apalutamide**.

Visualizations



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Caption: Workflow for **Apalutamide** Solution Preparation and Use.



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Caption: **Apalutamide** Degradation under Stress Conditions.

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